

# In-Depth Technical Guide to the Physicochemical Properties of 3-Methoxy-isatoic Anhydride

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## Compound of Interest

Compound Name: *3-Methoxy-isatoic anhydride*

Cat. No.: *B105588*

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This technical guide provides a comprehensive overview of the core physicochemical properties of **3-Methoxy-isatoic anhydride**, a key intermediate in the synthesis of various pharmaceutical compounds. This document details its known physical and chemical characteristics, provides experimental protocols for their determination, and outlines a typical synthetic and analytical workflow.

## Core Physicochemical Data

The quantitative physicochemical properties of **3-Methoxy-isatoic anhydride** are summarized in the table below for easy reference and comparison.

Property	Value	Reference
Molecular Formula	C <sub>9</sub> H <sub>7</sub> NO <sub>4</sub>	<a href="#">[1]</a> <a href="#">[2]</a>
Molecular Weight	193.16 g/mol	<a href="#">[1]</a> <a href="#">[2]</a>
CAS Number	34954-65-9	<a href="#">[1]</a> <a href="#">[2]</a>
Melting Point	255-260 °C	
Boiling Point	Not available	
Flash Point	Not available	
Density	1.376 g/cm <sup>3</sup>	
Refractive Index	1.565	
Solubility	Slightly soluble in DMSO, Very slightly soluble in Methanol (when heated)	
pKa (Predicted)	10.42 ± 0.20	

## Spectral Data Analysis

While specific experimental spectral data for **3-Methoxy-isatoic anhydride** is not readily available in public literature, representative data from its parent compound, isatoic anhydride, can be used for illustrative purposes. The presence of the methoxy group in the 3-position would be expected to introduce characteristic shifts in the NMR spectra and additional bands in the IR spectrum.

## **1H NMR Spectroscopy (Illustrative Example: Isatoic Anhydride in DMSO-d<sub>6</sub>)**

The <sup>1</sup>H NMR spectrum of isatoic anhydride shows characteristic signals for the aromatic protons and the N-H proton. For **3-Methoxy-isatoic anhydride**, one would expect to see an additional singlet for the methoxy (-OCH<sub>3</sub>) protons, typically in the range of 3.5-4.0 ppm. The substitution on the aromatic ring would also alter the splitting patterns and chemical shifts of the remaining aromatic protons.

## 13C NMR Spectroscopy

The 13C NMR spectrum provides information about the carbon framework of the molecule. Key resonances for isatoic anhydride include those for the carbonyl carbons and the aromatic carbons. For the 3-methoxy derivative, an additional signal for the methoxy carbon would be expected around 55-60 ppm. The carbonyl carbons of the anhydride group typically appear in the range of 160-185 ppm.

## Infrared (IR) Spectroscopy

The IR spectrum is useful for identifying functional groups. For an acid anhydride, two characteristic C=O stretching bands are expected due to symmetric and asymmetric stretching. These typically appear in the regions of  $1850\text{-}1800\text{ cm}^{-1}$  and  $1790\text{-}1740\text{ cm}^{-1}$ . The presence of the methoxy group would also give rise to C-O stretching vibrations, typically in the  $1300\text{-}1000\text{ cm}^{-1}$  region. Aromatic C-H and C=C stretching bands would also be present.

## Experimental Protocols

Detailed methodologies for key experiments are provided below. These are generalized protocols that can be adapted for the specific analysis of **3-Methoxy-isatoic anhydride**.

### Synthesis of 3-Methoxy-isatoic Anhydride

This protocol is adapted from the general synthesis of isatoic anhydrides from their corresponding anthranilic acids.

#### Materials:

- 2-amino-3-methoxybenzoic acid
- Concentrated Hydrochloric Acid
- Phosgene (or a phosgene equivalent such as triphosgene) - EXTREME CAUTION:  
Phosgene is highly toxic. This reaction must be performed in a well-ventilated fume hood by trained personnel with appropriate safety measures in place.
- Water

- Dioxane (for cleaning)

Procedure:

- Dissolve 2-amino-3-methoxybenzoic acid in a mixture of water and concentrated hydrochloric acid with gentle warming.
- Filter the solution into a three-necked flask equipped with a mechanical stirrer, a gas inlet tube, and a condenser.
- With vigorous stirring, bubble phosgene gas through the solution at a controlled rate.
- Monitor the reaction temperature and maintain it below 50°C by adjusting the phosgene flow rate. The product will precipitate out of the solution.
- Continue the addition of phosgene until the reaction is complete (indicated by a decrease in gas absorption).
- Pass a stream of air through the mixture to remove any residual phosgene.
- Collect the precipitated product by filtration and wash thoroughly with cold water.
- The crude product can be purified by recrystallization from a suitable solvent such as 95% ethanol or dioxane.

## Melting Point Determination

Materials:

- Dry sample of **3-Methoxy-isatoic anhydride**
- Capillary tubes
- Melting point apparatus

Procedure:

- Ensure the sample is completely dry and finely powdered.

- Pack a small amount of the sample into a capillary tube to a height of 2-3 mm.
- Place the capillary tube in the heating block of the melting point apparatus.
- Heat the block rapidly to a temperature about 15-20°C below the expected melting point.
- Then, decrease the heating rate to about 1-2°C per minute.
- Record the temperature at which the first liquid appears (the beginning of the melting range) and the temperature at which the entire sample becomes a clear liquid (the end of the melting range).

## Solubility Determination

### Materials:

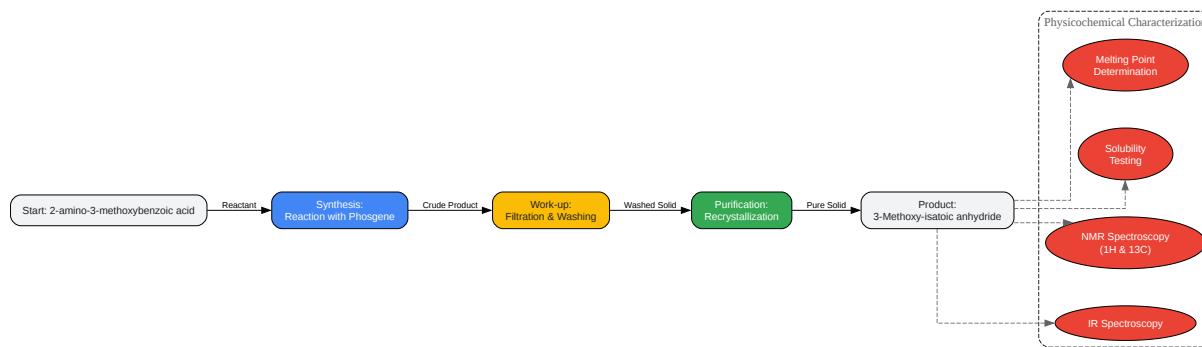
- Sample of **3-Methoxy-isatoic anhydride**
- A range of solvents (e.g., water, ethanol, DMSO, acetone, hexane)
- Test tubes
- Vortex mixer or stirring rod

### Procedure:

- Place approximately 10-20 mg of the solid sample into a clean, dry test tube.
- Add 1 mL of the chosen solvent to the test tube.
- Vigorously agitate the mixture using a vortex mixer or by stirring with a glass rod for about 1-2 minutes.
- Visually observe the mixture to determine if the solid has dissolved completely, partially, or not at all.
- Record the solubility as soluble, partially soluble, or insoluble for each solvent.

# Experimental Workflow

The following diagram illustrates a typical workflow for the synthesis and characterization of **3-Methoxy-isatoic anhydride**.



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Caption: Synthesis and Characterization Workflow for **3-Methoxy-isatoic Anhydride**.

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## References

- 1. chem.libretexts.org [chem.libretexts.org]
- 2. A Complete  $^1\text{H}$  and  $^{13}\text{C}$  NMR Data Assignment for Three 3-[Substituted methylidene]-1H,3H-naphtho-[1,8-cd]-pyran-1-ones [mdpi.com]
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